

Application Notes and Protocols: (5R)-Dinoprost Tromethamine in Veterinary Reproductive Management

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Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B145238

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Introduction

(5R)-Dinoprost tromethamine, a synthetic analogue of the naturally occurring prostaglandin F2 alpha (PGF2 α), is a potent luteolytic agent widely utilized in veterinary medicine for the reproductive management of livestock.^{[1][2][3]} Its primary function is to induce the regression of the corpus luteum (luteolysis), leading to a decrease in progesterone levels and allowing for the initiation of a new estrous cycle or the induction of parturition.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **(5R)-Dinoprost tromethamine** in various veterinary reproductive management programs, with a focus on cattle, swine, and mares.

Mechanism of Action

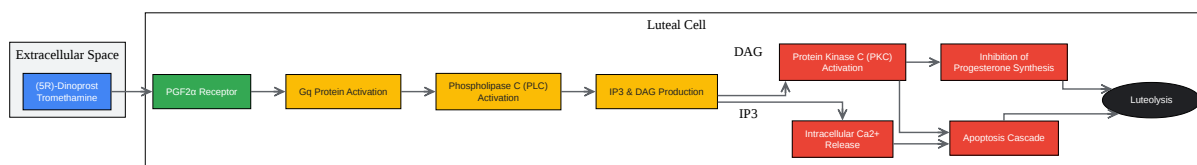
(5R)-Dinoprost tromethamine exerts its effects by binding to and activating prostaglandin F2 α receptors in target tissues.^[1] This binding initiates a cascade of intracellular events that lead to two primary physiological responses:

- **Luteolysis:** In the ovary, activation of PGF2 α receptors on luteal cells triggers apoptosis and inhibits progesterone production, leading to the regression of the corpus luteum.^{[1][2]} This

sharp decline in progesterone is the key mechanism for synchronizing estrus and inducing abortion.[1]

- Myometrial Contraction: **(5R)-Dinoprost tromethamine** stimulates the smooth muscle of the uterus, causing contractions.[1][2] This action is crucial for the induction of parturition and the expulsion of uterine contents in cases of pyometra or mummified fetuses.[2]

Signaling Pathway of (5R)-Dinoprost Tromethamine in Luteolysis



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Caption: Signaling pathway of **(5R)-Dinoprost tromethamine** leading to luteolysis.

Applications in Veterinary Reproductive Management

(5R)-Dinoprost tromethamine is indicated for a variety of reproductive applications in livestock.[1][2]

Table 1: Overview of Applications

Application	Species	Purpose
Estrus Synchronization	Cattle, Mares	To control the timing of estrus and ovulation, facilitating artificial insemination (AI) programs. [2] [4] [5]
Induction of Parturition	Swine	To control the timing of farrowing, allowing for better supervision and management. [6] [7]
Treatment of Reproductive Disorders	Cattle	For conditions such as pyometra (chronic endometritis) and unobserved (silent) estrus in the presence of a corpus luteum. [2] [5]
Abortion	Cattle	For termination of pregnancy in feedlot and other non-lactating cattle. [5] [8]

Quantitative Data Summary

The efficacy of **(5R)-Dinoprost tromethamine** can be assessed through various quantitative measures, including estrus response rates, pregnancy rates, and intervals to estrus or parturition.

Table 2: Efficacy of **(5R)-Dinoprost Tromethamine** in Cattle Estrus Synchronization

Protocol	Animal Type	Estrus Response Rate (%)	Pregnancy/Conception Rate (%)	Reference
Single Injection	Non-lactating Holstein Cows	92.7%	55.1% (within 6 days)	[9]
Two Injections (11-day interval)	Lactating Friesian Dairy Cows	Not Reported	44%	[10]
Two Injections (14-day interval)	Lactating Friesian Dairy Cows	Not Reported	51%	[10]
Single Injection (post-calving 14-28d)	Commercial Dairy Cows	Not Reported	56% (first service)	[11]

Table 3: Efficacy of **(5R)-Dinoprost Tromethamine** for Parturition Induction in Swine

Dosage	Interval from Injection to Parturition (hours)	Reference
10 mg (2 mL)	Approximately 30 (mean)	[7]

Table 4: Comparative Luteolytic Efficacy in Mares

Treatment	Ovulatory Interval	Systemic Response	Reference
(5R)-Dinoprost tromethamine (conventional dose)	Shortened	Greater systemic response	[12]
(5R)-Dinoprost tromethamine (microdose)	Shortened	Less systemic response	[12]
Cloprostenol (microdose)	Shortened	Effective luteolysis	[12]

Experimental Protocols

Protocol 1: Estrus Synchronization in Beef Cattle and Non-Lactating Dairy Heifers

Objective: To control the timing of estrus and ovulation to facilitate artificial insemination.

Materials:

- **(5R)-Dinoprost tromethamine** sterile solution (e.g., Lutalyse® 5 mg/mL)[\[5\]](#)
- Sterile syringes and needles
- Animal restraints
- Record-keeping materials

Methodology:

Single Injection Protocol:

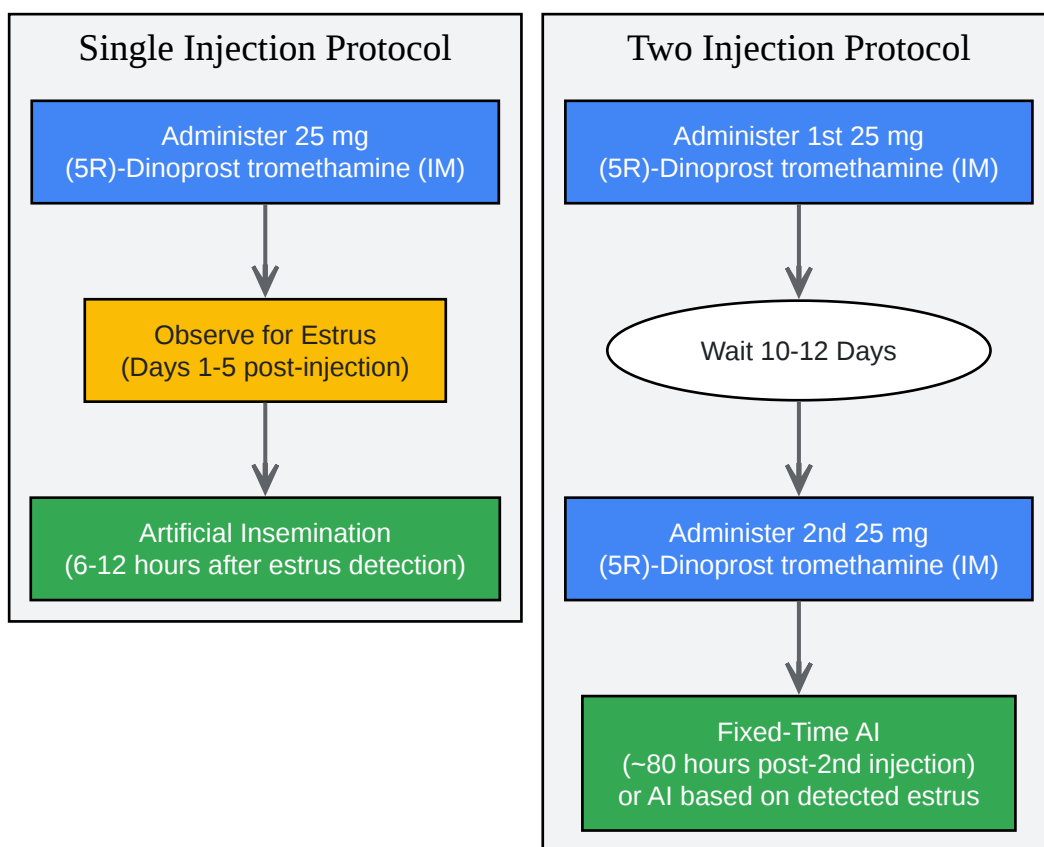
- Administer a single intramuscular (IM) injection of 25 mg **(5R)-Dinoprost tromethamine** (5 mL of a 5 mg/mL solution).[\[5\]](#)[\[8\]](#)
- Observe animals for signs of estrus ("standing heat").

- Inseminate animals 6 to 12 hours after the first observation of standing heat.[4] Estrus is expected to occur 1 to 5 days after injection in animals with a functional corpus luteum.[8]

Two Injection Protocol:

- Administer an initial IM injection of 25 mg **(5R)-Dinoprost tromethamine**.
- Administer a second IM injection of 25 mg **(5R)-Dinoprost tromethamine** 10 to 12 days after the first injection.[5][8]
- Animals can be bred based on detected estrus or at a fixed time of approximately 80 hours after the second injection.[5][8]

Experimental Workflow for Estrus Synchronization in Cattle



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Caption: Workflow for single and two-injection estrus synchronization protocols in cattle.

Protocol 2: Induction of Parturition in Swine

Objective: To control the timing of farrowing for improved management and supervision.

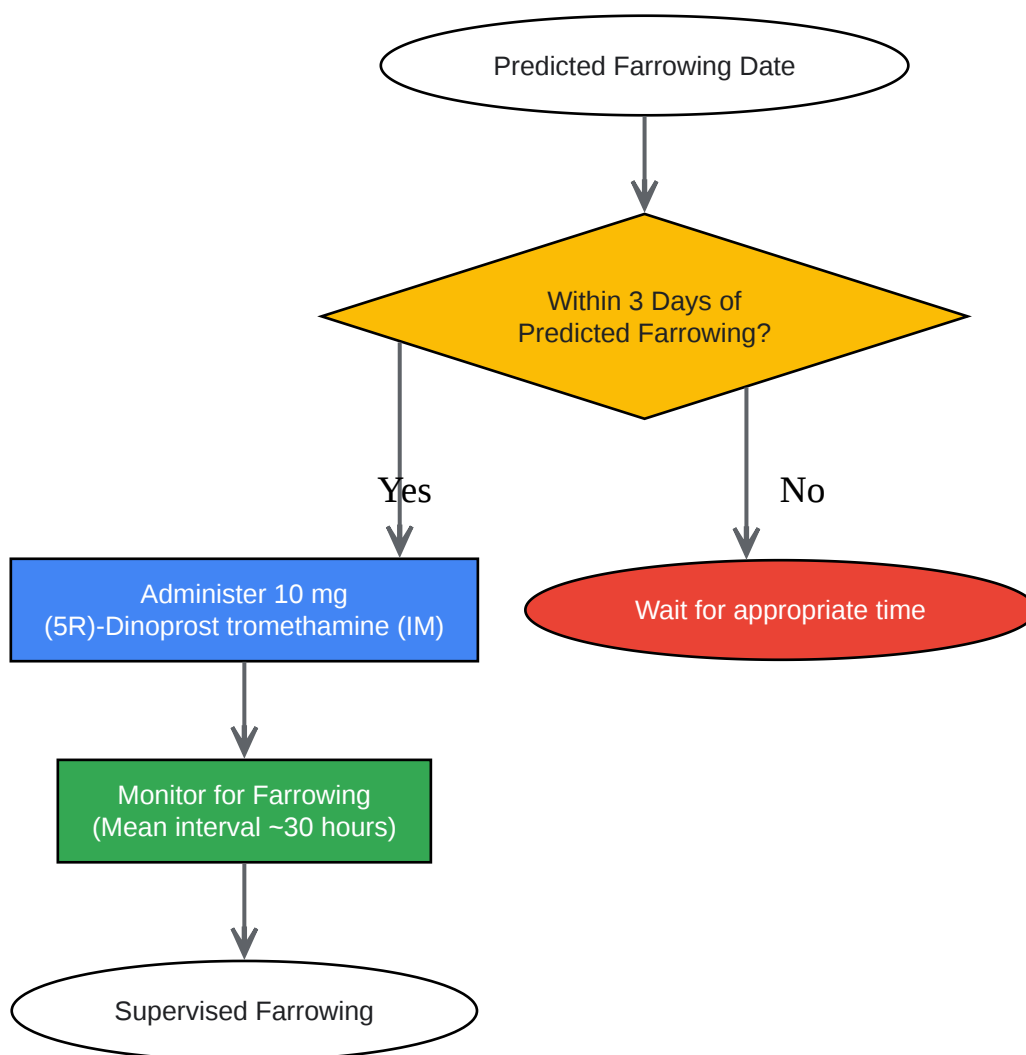
Materials:

- **(5R)-Dinoprost tromethamine** sterile solution (e.g., Lutalyse® 5 mg/mL)[7]
- Sterile syringes and needles
- Farrowing facilities and monitoring equipment
- Record-keeping materials

Methodology:

- Ensure accurate breeding dates are recorded to predict the normal farrowing date.
- Administer a single IM injection of 10 mg **(5R)-Dinoprost tromethamine** (2 mL of a 5 mg/mL solution) within 3 days of the predicted farrowing date.[7] Treatment earlier than 3 days prior to the predicted farrowing date may increase piglet mortality.[7]
- Monitor sows closely for the onset of farrowing. The mean interval from administration to parturition is approximately 30 hours.[7]
- Provide appropriate assistance during farrowing as needed.

Logical Relationship for Swine Parturition Induction



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Caption: Decision logic for the induction of parturition in swine.

Safety Precautions

(5R)-Dinoprost tromethamine is a potent therapeutic agent and should be handled with care. It can be absorbed through the skin and may cause bronchospasm. Women of child-bearing age, asthmatics, and individuals with bronchial or other respiratory problems should exercise extreme caution when handling this product. Accidental spillage on the skin should be washed off immediately with soap and water.

Conclusion

(5R)-Dinoprost tromethamine is an invaluable tool in veterinary reproductive management, offering reliable and effective methods for estrus synchronization, induction of parturition, and treatment of certain reproductive disorders. Adherence to established protocols and proper animal selection are critical for achieving successful outcomes. Further research may continue to refine dosage and administration strategies to optimize reproductive efficiency in various livestock species.

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